

Benchmarking Indan-2,2-dicarboxylic Acid Against Commercial Monomers: A Comparative Guide

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Compound of Interest

Compound Name: *Indan-2,2-dicarboxylic acid*

Cat. No.: *B1295680*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Indan-2,2-dicarboxylic acid** against a selection of commercially significant dicarboxylic acid monomers used in the synthesis of polymers. Due to the limited availability of public domain experimental data on polymers derived from **Indan-2,2-dicarboxylic acid**, this guide benchmarks its potential performance based on its unique chemical structure alongside established data for commercial alternatives. The information presented aims to assist researchers and professionals in evaluating its potential for novel polymer development.

Introduction to Indan-2,2-dicarboxylic Acid

Indan-2,2-dicarboxylic acid is a dicarboxylic acid featuring a rigid, bicyclic indan moiety. Its chemical formula is $C_{11}H_{10}O_4$ and it has a molecular weight of 206.19 g/mol. The melting point of the monomer is in the range of 191-195 °C. This monomer is noted for its applications in the polymer, pharmaceutical, and agrochemical industries, and is also utilized as a chelating agent and a research reagent. The indan group is expected to impart unique properties to polymers, such as increased thermal stability and modified mechanical performance, due to its rigid and bulky nature.

Comparative Monomers

For this guide, we will compare **Indan-2,2-dicarboxylic acid** with the following widely used commercial dicarboxylic acid monomers:

- **Terephthalic Acid:** A key aromatic dicarboxylic acid used in the production of polyethylene terephthalate (PET) and other polyesters.
- **Isophthalic Acid:** An isomer of terephthalic acid, used to produce polyesters with enhanced clarity and chemical resistance.
- **Adipic Acid:** A linear aliphatic dicarboxylic acid, a primary component in the synthesis of nylon 6,6 and other polyamides and polyesters.
- **2,5-Furandicarboxylic Acid (FDCA):** A bio-based aromatic dicarboxylic acid positioned as a renewable alternative to terephthalic acid.

Prospective Performance Analysis of Indan-2,2-dicarboxylic Acid-Based Polymers

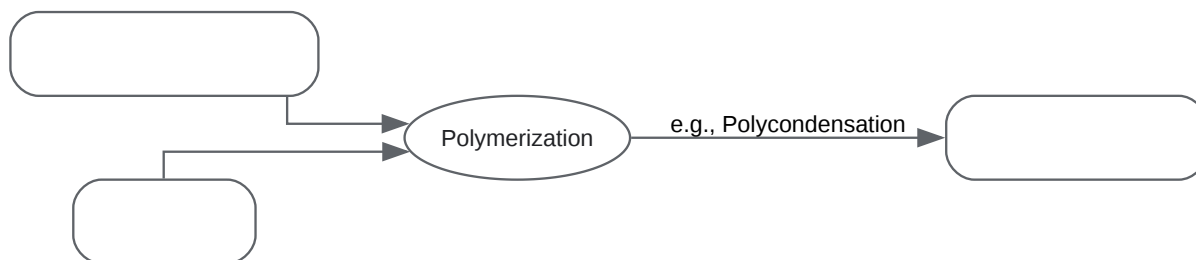
While direct experimental data is not readily available, the chemical structure of **Indan-2,2-dicarboxylic acid** allows for a prospective analysis of the properties of polymers derived from it.

The presence of the rigid indan group in the polymer backbone is anticipated to:

- **Increase Glass Transition Temperature (T_g):** The restricted rotation of the polymer chains due to the bulky indan unit would likely lead to a higher T_g compared to polymers derived from more flexible dicarboxylic acids like adipic acid.
- **Enhance Thermal Stability:** The aromatic and bicyclic nature of the indan structure is expected to contribute to a higher decomposition temperature, suggesting good thermal stability.
- **Influence Mechanical Properties:** The rigidity of the monomer could lead to polymers with high tensile strength and modulus, but potentially lower elongation at break, resulting in more rigid and less flexible materials.

- **Impact Solubility:** The unique structure may affect the solubility of the resulting polymers in common organic solvents.

A visual representation of a hypothetical polymerization pathway is provided below.



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*Hypothetical polymerization of **Indan-2,2-dicarboxylic acid**.*

Quantitative Performance Data of Commercial Monomers

The following tables summarize typical performance data for polymers derived from the selected commercial dicarboxylic acids. These values can vary depending on the specific co-monomer (diol or diamine) used, polymerization conditions, and polymer molecular weight.

Table 1: Thermal Properties of Polymers Derived from Commercial Dicarboxylic Acids

Dicarboxylic Acid	Polymer Type	Co-monomer	Glass Transition Temp. (°C)	Melting Temp. (°C)	Decomposition Temp. (°C, Td5%)
Terephthalic Acid	Polyester	Ethylene Glycol (PET)	67 - 81	250 - 265	~350
Isophthalic Acid	Polyester	Ethylene Glycol	~65	Amorphous	~340
Adipic Acid	Polyamide	Hexamethylenediamine (Nylon 6,6)	~50	255 - 265	~350
2,5-Furandicarboxylic Acid	Polyester	Ethylene Glycol (PEF)	~85	~215	~350

Table 2: Mechanical Properties of Polymers Derived from Commercial Dicarboxylic Acids

Dicarboxylic Acid	Polymer Type	Co-monomer	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)
Terephthalic Acid	Polyester	Ethylene Glycol (PET)	48 - 72	2.8 - 3.1	50 - 300
Isophthalic Acid	Polyester	Ethylene Glycol	55 - 65	2.1 - 2.8	3 - 4
Adipic Acid	Polyamide	Hexamethylenediamine (Nylon 6,6)	60 - 85	1.2 - 2.9	15 - 300
2,5-Furandicarboxylic Acid	Polyester	Ethylene Glycol (PEF)	~70	~2.1	5 - 10

Experimental Protocols

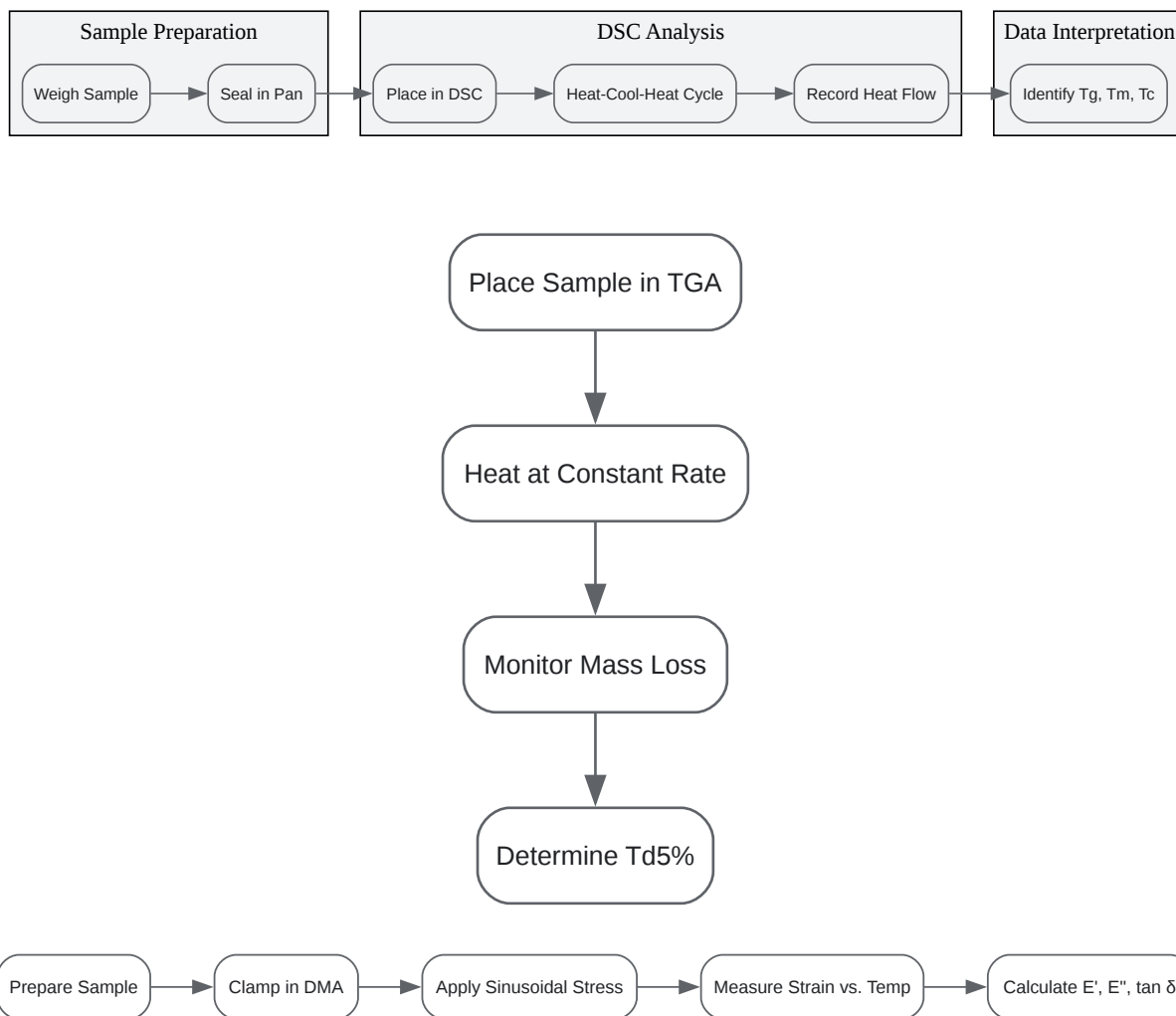
The following are generalized protocols for the key analytical techniques used to characterize the thermal and mechanical properties of polymers.

Differential Scanning Calorimetry (DSC)

Objective: To determine the glass transition temperature (T_g), melting temperature (T_m), and crystallization temperature (T_c) of a polymer.

Methodology:

- A small sample of the polymer (typically 5-10 mg) is accurately weighed and hermetically sealed in an aluminum pan.
- An empty sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The temperature of the cell is ramped at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
- The heat flow to the sample and reference is monitored.
- A typical DSC scan involves a heat-cool-heat cycle to erase the thermal history of the sample.
- The T_g is observed as a step change in the heat flow curve, while T_m and T_c are observed as endothermic and exothermic peaks, respectively.



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